

# protocols for handling and storage of 1-Chloroadamantane

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## Compound of Interest

Compound Name: 1-Chloroadamantane

Cat. No.: B1585529

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## Application Notes and Protocols for 1-Chloroadamantane

For Researchers, Scientists, and Drug Development Professionals

This document provides detailed application notes and protocols for the safe handling, storage, and use of **1-Chloroadamantane** in a laboratory setting. The information is intended to guide researchers, scientists, and drug development professionals in the proper management and application of this compound.

## Compound Information

Property	Value	Reference
Chemical Name	1-Chloroadamantane	[1][2]
Synonyms	1-Adamantyl chloride, Tricyclo[3.3.1.1 <sup>3,7</sup> ]decane, 1-chloro-	[1][3]
CAS Number	935-56-8	[1][2]
Molecular Formula	C <sub>10</sub> H <sub>15</sub> Cl	[3]
Molecular Weight	170.68 g/mol	[3]
Appearance	White to light grey crystalline solid	[1][4]
Melting Point	163 - 166 °C	[2][5]
Solubility	Poorly soluble in water. Soluble in nonpolar organic solvents and hydrocarbons.	[2][4]
Stability	Stable under normal storage and handling conditions.	[2]

## Safety and Handling Protocols

**1-Chloroadamantane** is a chemical that requires careful handling to minimize risks. It is classified as an irritant to the eyes, skin, and respiratory system.[1]

## Personal Protective Equipment (PPE)

A comprehensive assessment of hazards should be conducted for each specific laboratory procedure. The following PPE is recommended for handling **1-Chloroadamantane**:

PPE	Specification	Rationale
Eye Protection	Chemical safety goggles or a face shield.	Protects against splashes and dust.
Hand Protection	Chemical-resistant gloves (e.g., nitrile rubber).	Prevents skin contact and irritation. <a href="#">[6]</a>
Body Protection	Laboratory coat.	Protects against contamination of personal clothing.
Respiratory Protection	Use in a well-ventilated area or a fume hood to avoid inhalation of dust.	Minimizes respiratory tract irritation. <a href="#">[1]</a>

## Handling Procedures

- General Handling: Avoid contact with eyes, skin, and clothing.[\[7\]](#) Wash hands thoroughly after handling.[\[7\]](#)
- Dispensing: When weighing and dispensing the solid, minimize the generation of dust.[\[7\]](#) This should be done in a well-ventilated area or a chemical fume hood.
- Spills: In case of a spill, sweep up the solid material, avoiding dust generation, and place it in a suitable container for disposal.[\[1\]](#) Ventilate the area and clean the spill site.

## First Aid Measures

Exposure Route	First Aid Protocol
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek medical attention. <a href="#">[7]</a>
Skin Contact	Flush skin with plenty of soap and water for at least 15 minutes while removing contaminated clothing and shoes. Seek medical attention if irritation persists. <a href="#">[7]</a>
Inhalation	Remove to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Seek medical attention. <a href="#">[7]</a>
Ingestion	Do NOT induce vomiting. If the person is conscious and alert, rinse their mouth and drink 2-4 cupfuls of milk or water. Seek medical attention. <a href="#">[7]</a>

## Storage Protocols

Proper storage of **1-Chloroadamantane** is crucial to maintain its stability and prevent hazardous situations.

Storage Condition	Recommendation	Rationale
Container	Store in a tightly closed container. <a href="#">[4]</a>	Prevents contamination and exposure to moisture.
Location	Store in a cool, dry, well-ventilated area. <a href="#">[4]</a>	Maintains stability and prevents degradation.
Incompatible Substances	Store away from strong oxidizing agents. <a href="#">[2]</a>	Avoids potentially violent reactions.

## Experimental Protocols and Applications

**1-Chloroadamantane** is a key building block in organic synthesis and medicinal chemistry, often used as a precursor for various adamantane derivatives.[\[2\]](#)[\[8\]](#)

## Synthesis of 1-Chloroadamantane from Adamantane

This protocol describes a method for the direct chlorination of adamantane.[\[9\]](#)

Materials:

- Adamantane
- tert-Butyl chloride
- Aluminum chloride ( $\text{AlCl}_3$ )
- Carbon tetrachloride ( $\text{CCl}_4$ )
- 35% Hydrochloric acid (ice-cooled)
- Calcium chloride (for drying)

Procedure:

- In a 250 ml reactor equipped with a mechanical stirrer, dropping funnel, and a reflux condenser with a drying tube, place adamantane (0.05 mol) and the Lewis acid catalyst (e.g.,  $\text{AlCl}_3$ ,  $6.7 \times 10^{-3}$  mol) in a suitable solvent.[\[9\]](#)
- Add tert-butyl chloride (0.06 mol) dropwise through the dropping funnel while stirring vigorously at ambient temperature.[\[9\]](#)
- Continue stirring for 4 hours.[\[9\]](#)
- Cool the reaction mixture in an ice-water bath.[\[9\]](#)
- Quench the reaction by adding 20 ml of ice-cooled 35% hydrochloric acid.[\[9\]](#)
- Separate the two phases. Extract the aqueous phase with carbon tetrachloride.[\[9\]](#)
- Combine the organic phases, wash with water, and dry over calcium chloride.[\[9\]](#)

- Remove the solvent using a rotary evaporator to obtain the crude product.[9]
- Analyze the product, for example, by gas chromatography-mass spectrometry (GC-MS).[9]

## SN1 Reaction of 1-Chloroadamantane

**1-Chloroadamantane** is a classic substrate for demonstrating SN1 reactions due to the stability of the tertiary adamantyl carbocation.[7][10]

Materials:

- **1-Chloroadamantane**
- Silver nitrate ( $\text{AgNO}_3$ )
- Ethanol

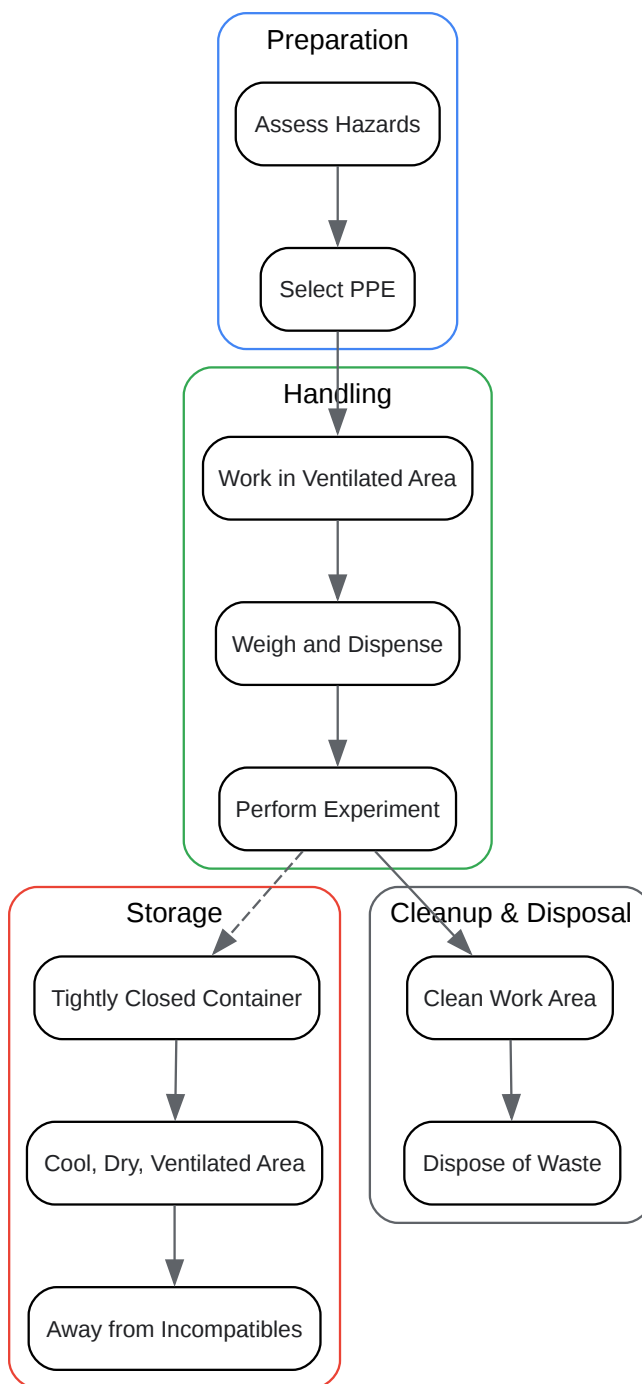
Procedure:

- Prepare a solution of silver nitrate in ethanol. This will serve as the reagent to facilitate the SN1 reaction.[10]
- In a separate test tube, dissolve a small amount of **1-Chloroadamantane** in ethanol.
- Add the silver nitrate/ethanol solution to the **1-Chloroadamantane** solution.
- The silver cation ( $\text{Ag}^+$ ) coordinates with the chlorine atom, promoting the departure of the chloride leaving group to form a stable tertiary carbocation.[10]
- The chloride ion reacts with the silver ion to form a white precipitate of silver chloride ( $\text{AgCl}$ ), providing a visual confirmation of the reaction.[10]
- The ethanol acts as a nucleophile (solvolysis), attacking the carbocation to form an ether product.[10]

## Visualized Workflows

### Safe Handling and Storage Workflow

## Workflow for Safe Handling and Storage of 1-Chloroadamantane

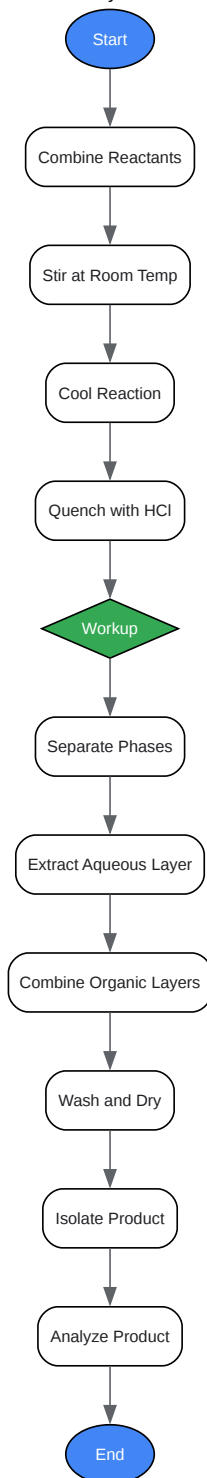


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Caption: Logical workflow for the safe handling and storage of **1-Chloroadamantane**.

# Experimental Workflow: Synthesis of 1-Chloroadamantane

Experimental Workflow for the Synthesis of 1-Chloroadamantane





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Caption: Step-by-step experimental workflow for synthesizing **1-Chloroadamantane**.

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